

Diethyl butylmalonate solubility in common organic solvents

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Compound of Interest

Compound Name: Diethyl butylmalonate

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An In-depth Technical Guide on the Solubility of **Diethyl Butylmalonate** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **diethyl butylmalonate** (CAS No. 133-08-4), a key intermediate in organic synthesis, particularly in the pharmaceutical industry. Understanding its solubility is crucial for reaction setup, purification processes, and formulation development.

Core Physical and Chemical Properties

Diethyl butylmalonate is a clear, colorless liquid with a mild, fruity aroma.^{[1][2]} Its fundamental properties are summarized below:

- Molecular Formula: C₁₁H₂₀O₄^[3]
- Molecular Weight: 216.27 g/mol
- Density: 0.983 g/mL at 25 °C
- Boiling Point: 235-240 °C
- Flash Point: 94 °C (201 °F)

Solubility Profile of Diethyl Butylmalonate

The solubility of a compound is dictated by the principle of "like dissolves like," where substances with similar polarities tend to be miscible.^[4] **Diethyl butylmalonate**, an ester, possesses moderate polarity. The presence of two ester groups provides polar character, while the butyl and ethyl groups contribute to its nonpolar, hydrophobic nature. This structure results in good solubility in many common organic solvents and limited solubility in water.

The following table summarizes the available quantitative and qualitative solubility data for **diethyl butylmalonate**.

Solvent	Formula	Solubility	Temperature	Notes / Conditions
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	100 mg/mL	Not Specified	Ultrasonic assistance may be required. ^{[5][6][7]}
Water	H ₂ O	330 mg/L	20 °C	Insoluble for practical purposes. ^{[5][6][7]}
Ethanol	C ₂ H ₅ OH	Soluble	Not Specified	^[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	Not Specified	^[1]
10% DMSO / 90% Corn Oil	Mixture	≥ 2.5 mg/mL	Not Specified	^[8]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	Mixture	≥ 2.5 mg/mL	Not Specified	^[8]

Note: Comprehensive quantitative solubility data for **diethyl butylmalonate** across a wide range of organic solvents at various temperatures is not readily available in publicly accessible literature. The information presented is based on available safety data sheets and chemical

databases. For related compounds like dimethyl n-butylmalonate and diethyl ethylmalonate, good solubility is reported in methanol, ethanol, ether, acetone, and chloroform.[9][10]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a liquid solute like **diethyl butylmalonate** in an organic solvent. This method can be adapted for qualitative assessment or to obtain semi-quantitative results.

Objective: To determine if diethyl butylmalonate is soluble, partially soluble, or insoluble in a given solvent at a specific temperature.

Materials:

- **Diethyl butylmalonate**
- A selection of organic solvents (e.g., ethanol, methanol, acetone, toluene, hexane, ethyl acetate)
- Small glass test tubes (e.g., 13x100 mm) with stoppers or caps
- Graduated pipettes or micropipettes
- Vortex mixer
- Constant temperature water bath (optional, for temperature control)

Procedure (Qualitative Assessment):

- **Preparation:** Add 1 mL of the chosen organic solvent to a clean, dry test tube.
- **Solute Addition:** Add 0.1 mL (~100 mg) of **diethyl butylmalonate** to the solvent in the test tube.
- **Mixing:** Stopper the test tube and shake vigorously for 10-20 seconds.[11] A vortex mixer can be used for more thorough mixing.

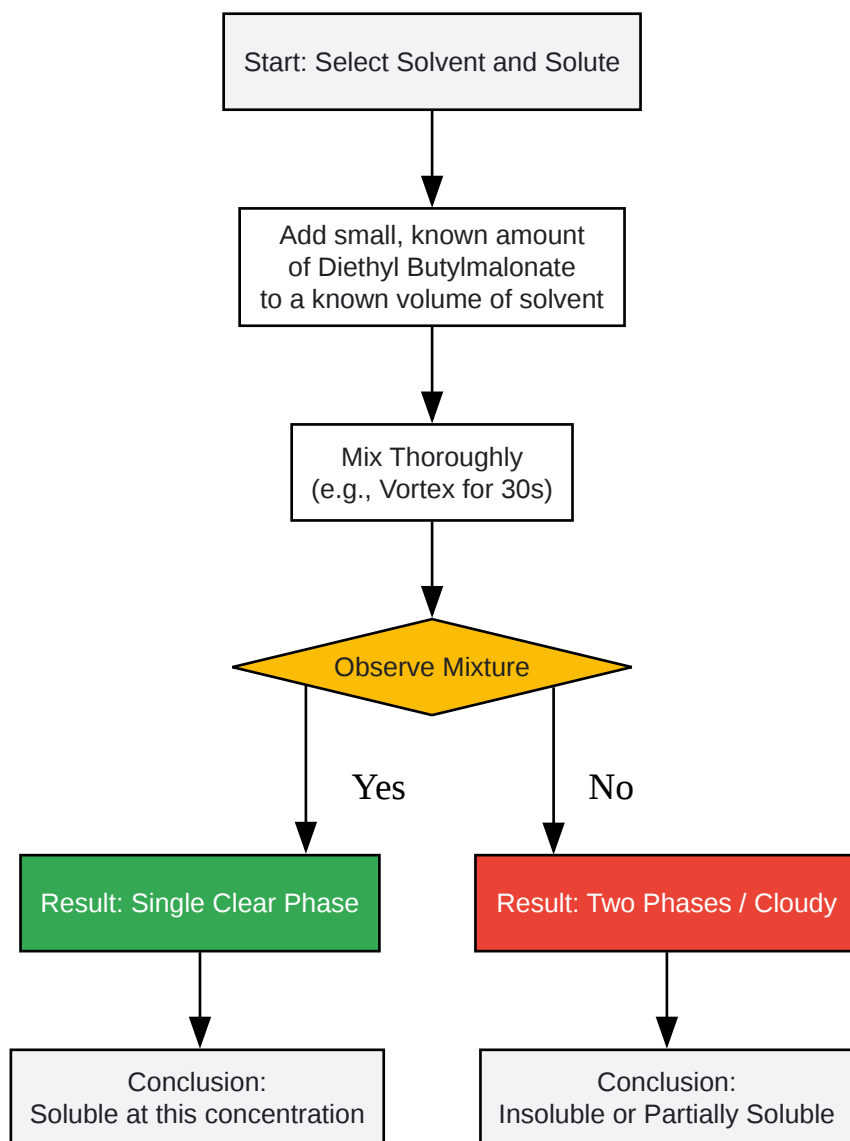
- Observation: Allow the mixture to stand for a few minutes and observe the result.
 - Soluble (Miscible): The mixture remains a single, clear liquid phase.
 - Insoluble (Immiscible): Two distinct layers form.[\[11\]](#)
 - Partially Soluble: The mixture appears cloudy or a small, separate layer of the solute remains.
- Documentation: Record the observations for each solvent tested. Note the ambient temperature.

Procedure (Semi-Quantitative Assessment):

- Initial Setup: Add a precisely measured volume (e.g., 1.0 mL) of the solvent to a test tube.
- Titration: Add small, known volumes (e.g., 10 μ L) of **diethyl butylmalonate** to the solvent.
- Mixing and Observation: After each addition, stopper the tube and mix thoroughly using a vortex mixer until the solute is fully dissolved. Observe the solution for any signs of cloudiness or phase separation.
- Saturation Point: Continue adding the solute until the solution becomes saturated, indicated by persistent cloudiness or the formation of a second phase that does not disappear with further mixing.
- Calculation: Record the total volume of **diethyl butylmalonate** added before saturation was reached. Calculate the solubility in terms of volume/volume (v/v) or convert to mass/volume (e.g., mg/mL) using the density of **diethyl butylmalonate** (0.983 g/mL).
- Temperature Control: For more precise measurements, perform the entire procedure in a constant temperature water bath to mitigate the effects of temperature fluctuations on solubility.

Logical Workflow for Solubility Testing

The following diagram illustrates a systematic approach to testing the solubility of a compound like **diethyl butylmalonate**.



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Caption: A workflow diagram for determining compound solubility.

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